Technical Guide: 2-Pyridinecarboxaldehyde, 2-quinolinylhydrazone (PCQH)[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Pyridinecarboxaldehyde, 2-quinolinylhydrazone*
CAS No.:	*7385-99-1*
Cat. No.:	*B1594579*

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Executive Summary

2-Pyridinecarboxaldehyde, 2-quinolinylhydrazone (PCQH) is a tridentate N,N,N-donor ligand belonging to the heterocyclic hydrazone class. Structurally composed of a pyridine ring linked to a quinoline moiety via a hydrazone bridge, PCQH is chemically significant for its high-affinity chelation of transition metals, particularly Iron (Fe) and Copper (Cu).

In drug development, PCQH and its metal complexes are investigated for their anti-neoplastic and anti-mycobacterial properties. Its mechanism of action primarily involves the depletion of intracellular iron pools (critical for DNA synthesis in rapidly dividing cells) and the generation of Reactive Oxygen Species (ROS) via redox cycling of the resulting metal complexes.

Part 1: Chemical Identity & Structural Characterization

Nomenclature & Identifiers

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Property	Data
IUPAC Name	N-[(E)-pyridin-2-ylmethylideneamino]quinolin-2-amine
Common Abbreviations	PCQH, H-PCQ, PQA-QH
CAS Registry Number	7385-99-1
Molecular Formula	$C_{15}H_{12}N_4$
Molecular Weight	248.28 g/mol
SMILES	C1=CC=C(N=C1)C=NNC2=NC3=CC=CC=C3C=C2
InChI Key	RQKUHYQNHJJIFO-UHFFFAOYSA-N

Structural Topology

The molecule features two aromatic heterocycles (pyridine and quinoline) connected by an imine-hydrazine bridge (–CH=N–NH–).

- E/Z Isomerism: The compound predominantly exists in the (E)-configuration regarding the C=N bond in the solid state and non-polar solvents.
- Tautomerism: In solution, it can exhibit amino-imino tautomerism, though the amino form (–NH–N=C–) is thermodynamically favored.

Part 2: Physical & Physicochemical Properties[4]

The following data points represent the standard physical constants for purified PCQH.

Thermal & Phase Properties

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Property	Value / Description	Note
Physical State	Solid (Crystalline needles)	Typically recrystallized from ethanol.
Color	Yellow to Orange	Color intensity deepens upon metal complexation.
Melting Point	203 – 206 °C	Sharp melting range indicates high purity.
Boiling Point	~460 °C (Predicted)	Decomposes before boiling at standard pressure.
Density	1.19 g/cm³ (Predicted)	Solid state packing density.

Solubility Profile

- High Solubility: Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Pyridine.
- Moderate Solubility: Hot Ethanol, Hot Methanol, Acetonitrile.
- Low/Insoluble: Water, Diethyl Ether, Hexane.
- pKa Values: The pyridyl nitrogen is weakly basic (pKa ~4-5). The hydrazone NH is acidic (pKa > 10), allowing deprotonation to form the anionic ligand (PCQ^-) which stabilizes +2 metal oxidation states.

Spectroscopic Signatures

These values serve as quality control benchmarks for synthesized batches.

- ^1H NMR (DMSO-d_6, 400 MHz):
  - δ 11.0–12.0 ppm (s, 1H): –NH– (Hydrazone proton, exchangeable with D_2O).
  - δ 8.2–8.6 ppm (s, 1H): –CH=N– (Imine proton).
  - δ 7.0–9.0 ppm (m, 10H): Aromatic protons (Pyridine + Quinoline rings).

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- FT-IR (KBr Pellet):
  - 3200–3300 cm^{-1}: ν(N-H) stretching.
  - 1600–1620 cm^{-1}: ν(C=N) imine stretching (Diagnostic for Schiff base formation).
- UV-Vis (Ethanol):
  - λ_max ~300–340 nm (π→π* transitions).
  - Significant bathochromic shift (>400 nm) observed upon addition of Fe(II) or Cu(II) salts.

Part 3: Synthesis & Characterization Protocol

The synthesis follows a classic Schiff base condensation reaction. This protocol is self-validating: the precipitation of the product drives the equilibrium forward.

Experimental Workflow (Diagram)

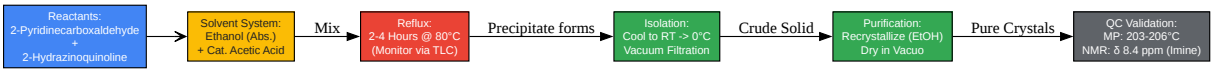

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Figure 1: Step-by-step synthesis workflow for PCQH. The reaction is driven by the thermodynamic stability of the conjugated hydrazone system.

Detailed Protocol

- Preparation: Dissolve 2-hydrazinoquinoline (1.0 eq) in absolute ethanol (concentration ~0.1 M). Gentle heating may be required.
- Addition: Add 2-pyridinecarboxaldehyde (1.05 eq, slight excess) dropwise to the stirring hydrazine solution.
- Catalysis: Add catalytic glacial acetic acid (2-3 drops per 50 mL).

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- Reaction: Reflux the mixture at 80°C for 3 hours. A color change to deep yellow/orange will occur.
- Monitoring: Check completion via TLC (Silica gel; Mobile phase 9:1 DCM:MeOH). The aldehyde spot should disappear.
- Work-up: Cool the solution slowly to room temperature, then chill on ice. The product will crystallize as yellow needles.
- Filtration: Filter the solid, wash with cold ethanol (2x) and diethyl ether (1x).
- Drying: Dry under vacuum at 40°C for 6 hours.

Part 4: Chelation Chemistry & Biological Mechanism[1][5]

PCQH acts as a "chelator-chaperone," stripping iron from biological fluids and transporting it or redox-cycling it to induce cytotoxicity in cancer cells.

Coordination Mode

PCQH coordinates metal ions (M) through three donor atoms:

- Pyridine Nitrogen (

)
- Imine Nitrogen (

)
- Quinoline Nitrogen (

)

This forms two stable 5-membered chelate rings. Upon binding Fe(II), the hydrazone proton is often lost, resulting in a neutral, lipophilic complex

that can easily penetrate cell membranes.

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Mechanism of Action (Diagram)

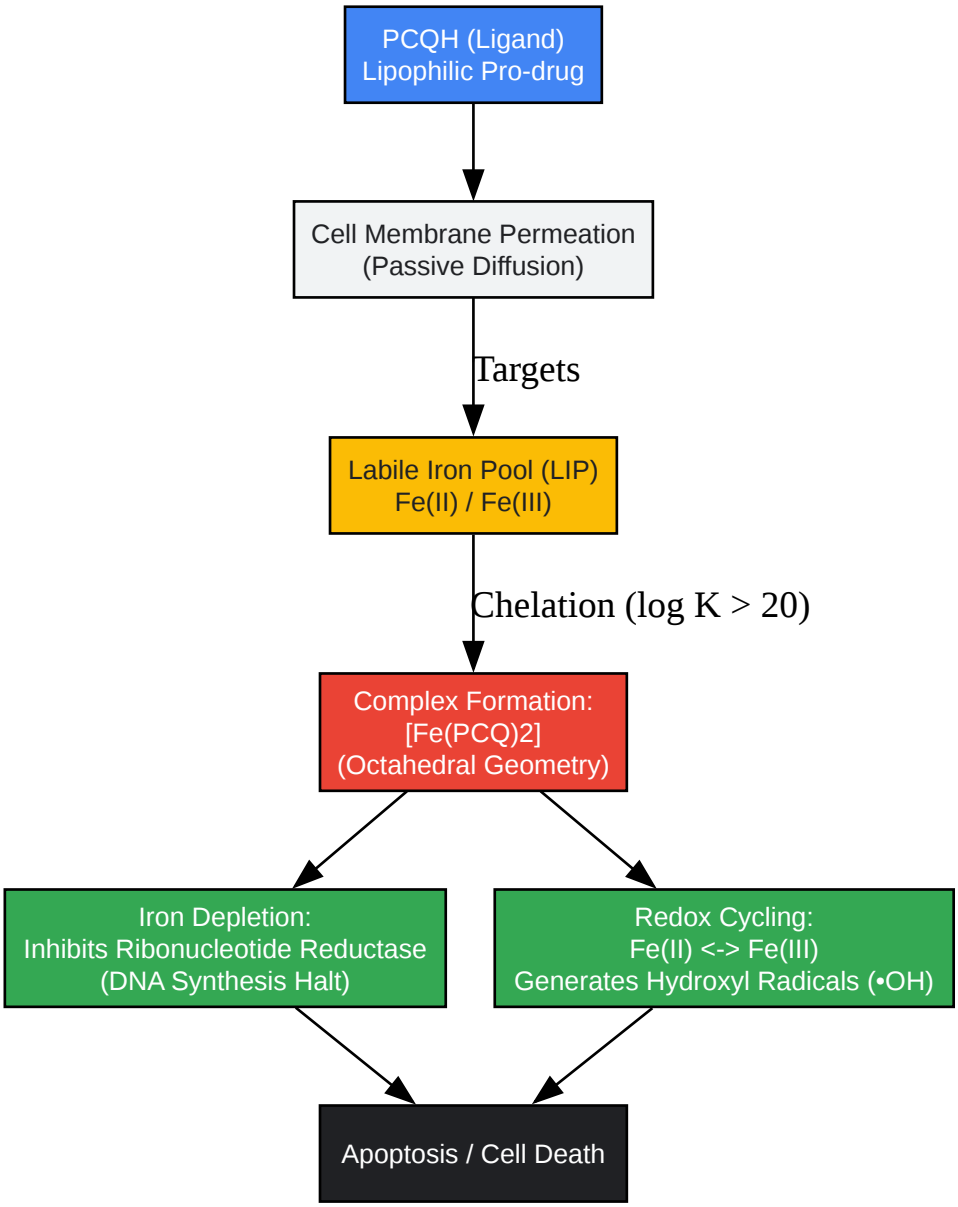

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Figure 2: Biological mechanism of PCQH. The ligand enters the cell, sequesters iron, and induces dual stress: metabolic starvation (iron depletion) and oxidative stress (ROS generation).

Stability Constants

PCQH forms exceptionally stable complexes with transition metals.

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- Iron (Fe): High affinity for Fe(II), stabilizing the low-spin state.
- Copper (Cu): Forms planar or distorted octahedral complexes, often exhibiting nuclease activity (DNA cleavage).

References

- Richardson, D. R., et al. (2009). The novel iron chelator, 2-pyridylcarboxaldehyde 2-thiophenecarboxyl hydrazone, reduces catecholamine-mediated myocardial toxicity. Chemical Research in Toxicology, 22(1), 208-217. (Context on PCQH analog mechanisms). Retrieved from [Link]
- Gevorkyan, I. E., et al. (2005). Bis(hetarylhydrazones) synthesized for the first time were used as ligands to obtain a number of binuclear copper(II) chelates.[1] Russian Journal of Coordination Chemistry. (Synthesis of 2-hydrazinoquinoline derivatives). Retrieved from [Link]
- PubChem. (2025).[2] 2-Pyridinecarboxaldehyde, 2-(2-quinolinyl)hydrazone | C15H12N4.[3] National Library of Medicine. Retrieved from [Link]
- Jampilek, J., et al. (2025).[2] Investigating the Mechanism of Antimycobacterial and Antiproliferative Activity of Hydrazone Derivatives.[4] Univerzita Karlova. (Cites PCQH efficacy). Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. 2-Pyridinecarboxaldehyde, 2-(2-quinolinyl)hydrazone | C15H12N4 | CID 6436860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]

- 4. publications.cuni.cz [publications.cuni.cz]
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